

A Technical Guide to Boc-D-Arg(NO₂)-OH: Synthesis, Applications, and Procurement

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Compound of Interest

Compound Name: *Boc-D-Arg(NO₂)-OH*

Cat. No.: *B557087*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of $\text{N}^{\alpha}\text{-Boc-}\text{N}^{\omega}\text{-nitro-}\text{D-arginine}$ (**Boc-D-Arg(NO₂)-OH**), a critical building block in peptide synthesis and a valuable tool in biomedical research. This document details its procurement, application in solid-phase peptide synthesis (SPPS), and its role as an inhibitor of nitric oxide synthases (NOS).

Supplier and Purchasing Information

Boc-D-Arg(NO₂)-OH is readily available from a variety of chemical suppliers. The following table summarizes key purchasing information from several vendors to aid in procurement for research and development purposes.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
--INVALID-LINK--	Boc-D-Arg(NO ₂)-OH	50913-12-7	C ₁₁ H ₂₁ N ₅ O ₆	319.31	>98%	25g, 100g [1]
--INVALID-LINK--	Boc-D-Arg(NO ₂)-OH	50913-12-7	C ₁₁ H ₂₁ N ₅ O ₆	319.32	Not Specified	10mg, 25mg, 50mg, 100mg [2]
--INVALID-LINK--	Boc-D-Arg(NO ₂)-OH	50913-12-7	C ₁₁ H ₂₁ N ₅ O ₆	319.3	Not Specified	Inquire for details [3]
--INVALID-LINK--	Nalpha-Boc-Nomega-nitro-D-arginine	50913-12-7	C ₁₁ H ₂₁ N ₅ O ₆	319.31	Not Specified	Inquire for details
--INVALID-LINK--	N-alpha-Boc-N-omega-nitro-D-arginine	50913-12-7	C ₁₁ H ₂₁ N ₅ O ₆	319.31	Not Specified	Commercial & Research Quantities [4]
--INVALID-LINK--	N alpha-Boc-N omega-nitro-D-arginine	50913-12-7	C ₁₁ H ₂₁ N ₅ O ₆	319.31	Not Specified	Inquire for details [5]
--INVALID-LINK--	N-alpha-BOC-N-omega-Nitro-L-arginine	2188-18-3	C ₁₁ H ₂₁ N ₅ O ₆	319.31	Not Specified	25g, 100g, 500g, 2.5kg [6]

--INVALID-LINK--	Boc-Arg(NO ₂)-OH	2188-18-3	C11H ₂₁ N ₅ O ₆	319.31	>98.5%	Inquire for details
--INVALID-LINK--	Na- ^α -Boc-N ^ω -nitro-D-arginine	50913-12-7	C11H ₂₁ N ₅ O ₆	319.32	High Purity	Inquire for details[7]
--INVALID-LINK--	Nalpha-Boc-Nomega-nitro-D-arginine	50913-12-7	C11H ₂₁ N ₅ O ₆	319.31	98%	Inquire for details[8]
--INVALID-LINK--	Boc-D-Arg(NO ₂)-OH	50913-12-7	C11H ₂₁ N ₅ O ₆	319.31	98%	Grams to multiple-tons[9]
--INVALID-LINK--	Boc-D-Arg(NO ₂)-OH	50913-12-7	C11H ₂₁ N ₅ O ₆	319.31	High Quality	Inquire for details[10]

Application in Solid-Phase Peptide Synthesis (SPPS)

Boc-D-Arg(NO₂)-OH is a key reagent in Boc-chemistry-based solid-phase peptide synthesis. The nitro group serves as a protecting group for the guanidinium side chain of arginine, preventing unwanted side reactions during peptide chain elongation.

Comparative Analysis of Arginine Protecting Groups

The choice of protecting group for the arginine side chain is critical for the successful synthesis of arginine-containing peptides. The following table provides a comparative overview of common arginine protecting groups used in peptide synthesis, highlighting the properties of the nitro (NO₂) group.

Protecting Group	Relative Acid Lability	Propensity for δ-Lactam Formation	Coupling Efficiency	Cleavage Conditions
NO ₂	Very Low	Very Low ^[11]	High (>99%)[11] [12]	HF or reduction (e.g., SnCl ₂)[13]
Tos (Tosyl)	Low	Low	High	Strong acid (e.g., HF)[13]
Pbf	High	Moderate (higher than NO ₂)[11]	High	Standard TFA cocktails[12]
(Boc) ₂	High	High (up to 60%) [11][14]	Low (as low as 28%)[11][14]	Standard TFA cocktails

Detailed Experimental Protocol for Boc-SPPS using Boc-D-Arg(NO₂)-OH

This protocol outlines the general steps for incorporating a **Boc-D-Arg(NO₂)-OH** residue into a peptide chain using manual Boc-SPPS.

Materials:

- Merrifield or PAM resin
- **Boc-D-Arg(NO₂)-OH**
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIEA)
- Coupling reagents (e.g., HBTU, HATU, or DIC/HOBt)
- Washing solvents (e.g., DCM, DMF, Isopropanol)

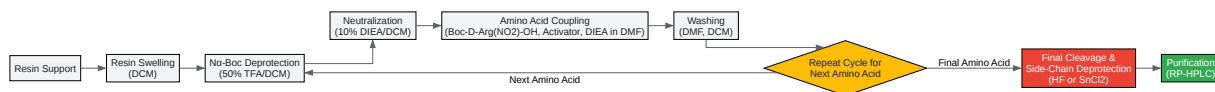
- Cleavage cocktail (e.g., HF or SnCl₂ solution)
- Cold diethyl ether

Procedure:

- Resin Swelling: Swell the resin in DCM for 30-60 minutes in a reaction vessel.
- Boc Deprotection:
 - Treat the resin with a solution of 50% TFA in DCM for 2 minutes and drain.
 - Add a fresh solution of 50% TFA in DCM and agitate for 20-30 minutes.
 - Wash the resin thoroughly with DCM.
- Neutralization:
 - Wash the resin with isopropanol (2 x 1 min).
 - Wash the resin with DCM (2 x 1 min).
 - Treat the resin with a 10% solution of DIEA in DCM for 2 minutes (repeat twice).
 - Wash the resin with DCM (3 x 1 min).
- Amino Acid Coupling:
 - In a separate vessel, dissolve **Boc-D-Arg(NO₂)-OH** (2-4 equivalents) and a suitable activating agent (e.g., HBTU/HOBt) in DMF.
 - Add DIEA (4-8 equivalents) to the activation mixture.
 - Add the activated amino acid solution to the resin.
 - Agitate the reaction mixture for 1-2 hours at room temperature.
 - Monitor the coupling reaction using a qualitative method (e.g., Kaiser test). If the test is positive, a second coupling may be necessary.

- **Washing:** After complete coupling, wash the resin with DMF (3x) and DCM (3x).
- **Repeat Cycle:** Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- **Final Cleavage and Deprotection:**
 - After the final coupling and $\text{N}\alpha\text{-Boc}$ deprotection, wash the peptide-resin with DCM and dry it under vacuum.
 - For HF Cleavage: Treat the resin with anhydrous HF in the presence of appropriate scavengers (e.g., anisole). This procedure must be performed by trained personnel in a specialized apparatus.
 - For Reductive Cleavage (alternative to HF): The nitro group can be removed by reduction, for example, with SnCl_2 in DMF.
 - Filter the resin and collect the cleavage solution.
- **Peptide Precipitation and Purification:**
 - Precipitate the crude peptide by adding the cleavage solution to cold diethyl ether.
 - Centrifuge the mixture to pellet the peptide and decant the ether.
 - Wash the peptide pellet with cold diethyl ether two more times.
 - Dry the crude peptide under vacuum.
 - Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Experimental Workflow for Boc-SPPS



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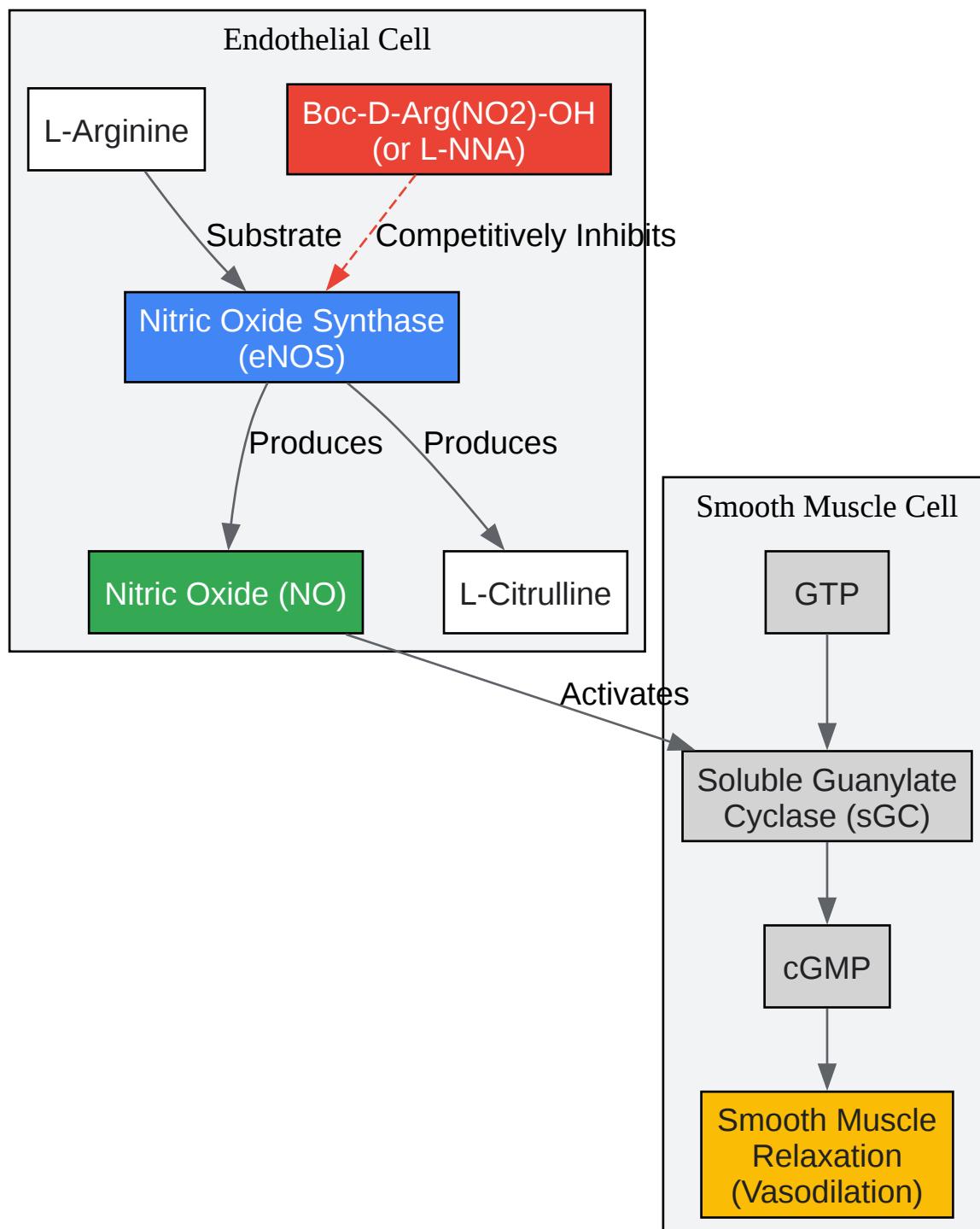
Caption: A generalized workflow for a single cycle of Boc-based Solid-Phase Peptide Synthesis (SPPS) incorporating **Boc-D-Arg(NO₂)-OH**.

Role in Nitric Oxide Synthase (NOS) Inhibition

Derivatives of arginine, including nitroarginine, are well-established inhibitors of nitric oxide synthases (NOS), the enzymes responsible for the production of nitric oxide (NO).^[9] NO is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune responses.^[15] The inhibition of NOS by nitroarginine analogs like L-NNA (L-N ω -nitroarginine) is a key area of research in drug development for conditions associated with abnormal NO production.^[16]

Signaling Pathway of NOS Inhibition

L-arginine is the natural substrate for NOS. Nitroarginine derivatives act as competitive inhibitors by binding to the active site of the enzyme, thereby blocking the synthesis of NO from L-arginine.^[17] This inhibition can have significant physiological effects, such as vasoconstriction due to the reduced availability of the vasodilator NO.

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Caption: Simplified signaling pathway of nitric oxide (NO) synthesis by eNOS and its inhibition by nitroarginine derivatives, leading to reduced smooth muscle relaxation.

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